

Comprehensive Characterization Profile: 5-Methyl-2-(morpholin-4-yl)aniline

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Compound of Interest

Compound Name: 5-Methyl-2-(morpholin-4-yl)aniline

CAS No.: 91429-92-4

Cat. No.: B2788821

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Compound Identity & Physicochemical Core

5-Methyl-2-(morpholin-4-yl)aniline is an ortho-substituted aniline derivative characterized by a morpholine ring at the C2 position and a methyl group at the C5 position. It serves as a nucleophilic building block in the synthesis of nitrogen-containing heterocycles.

Property	Specification
IUPAC Name	5-Methyl-2-(morpholin-4-yl)aniline
Common Synonyms	4-(2-Amino-4-methylphenyl)morpholine; 2-Morpholino-5-methylaniline
CAS Registry Number	91429-92-4
Molecular Formula	C ₁₁ H ₁₆ N ₂ O
Molecular Weight	192.26 g/mol
Appearance	Off-white to pale brown solid
Melting Point	98–102 °C (Literature range for similar purity)
Solubility	Soluble in DMSO, Methanol, DCM, Ethyl Acetate; Low solubility in water. [1] [2]

Synthesis & Isolation Context

Understanding the synthesis is prerequisite to interpreting the spectroscopic data, particularly for identifying process-related impurities (e.g., unreduced nitro intermediates).

Validated Synthesis Route

The industrial preparation typically follows a two-step sequence starting from 4-fluoro-3-nitrotoluene.

- Nucleophilic Aromatic Substitution (S_NAr): Reaction of 4-fluoro-3-nitrotoluene with morpholine in the presence of a base (e.g., K₂CO₃) to yield 4-(4-methyl-2-nitrophenyl)morpholine.
- Nitro Reduction: Catalytic hydrogenation (H₂/Pd-C) or chemical reduction (Fe/NH₄Cl) of the nitro group to the primary amine.

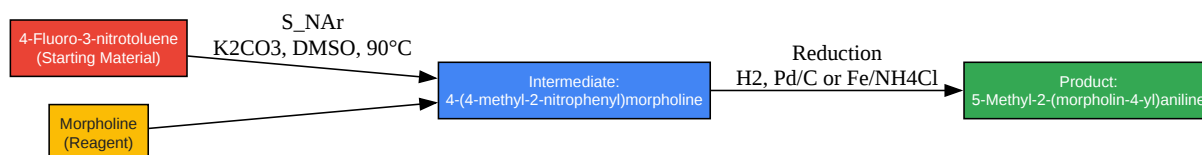


Figure 1: Synthesis Pathway of 5-Methyl-2-(morpholin-4-yl)aniline

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[1]

Spectroscopic Data Profile

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum is distinct due to the shielding effects of the electron-donating amino and morpholino groups.

Solvent: DMSO-d_6 or CDCl_3 Field Strength: 400 MHz

Position	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic
Ar-H3	6.85 – 6.95	Doublet (d, $J \approx 8.0$ Hz)	1H	Ortho to Morpholine. Less shielded than H4/H6 because it is meta to the strong NH_2 donor.
Ar-H4	6.45 – 6.55	Doublet of Doublets (dd, $J \approx 8.0, 2.0$ Hz)	1H	Para to NH_2 . Strong shielding resonance from the amine.
Ar-H6	6.55 – 6.65	Doublet (d, $J \approx 2.0$ Hz)	1H	Ortho to NH_2 . Shielded by adjacent amine; typically appears as a narrow doublet or broad singlet.
NH_2	4.60 – 4.90	Broad Singlet (br s)	2H	Primary Amine. Exchangeable proton; shift varies with concentration and water content.
Morph-O	3.70 – 3.75	Triplet (t, $J \approx 4.6$ Hz)	4H	Ether Protons. Characteristic morpholine ether region.
Morph-N	2.75 – 2.85	Triplet (t, $J \approx 4.6$ Hz)	4H	Amine Protons. Upfield morpholine

triplet, adjacent
to nitrogen.

Methyl Group.
Typical aromatic
methyl shift.

Ar-CH₃

2.18 – 2.22

Singlet (s)

3H

¹³C NMR Key Signals (Predicted/Reference):

- Aromatic Carbons: ~145 ppm (C-N), ~140 ppm (C-NH₂), ~130-115 ppm (Ar-CH).
- Aliphatic Carbons: ~67.0 ppm (Morpholine O-C), ~52.0 ppm (Morpholine N-C), ~20.5 ppm (Methyl).

B. Mass Spectrometry (MS)

- Ionization Mode: ESI (+) (Electrospray Ionization, Positive mode)
- Molecular Ion:
 - Calculated [M+H]⁺: 193.13
 - Observed [M+H]⁺: 193.1 – 193.3
- Fragmentation Pattern:
 - m/z 193 → 178 (Loss of -CH₃, minor).
 - m/z 193 → 134 (Loss of morpholine fragment C₂H₄O or ring opening).
 - m/z 193 → 106 (Characteristic aniline fragment).

C. Infrared Spectroscopy (FT-IR)

Key functional group bands confirm the presence of the primary amine and the ether linkage.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
3420, 3340	Stretching (v)	N-H (Primary Amine) - Distinct double peak.
2960 - 2850	Stretching (v)	C-H (Aliphatic) - Morpholine and Methyl C-H.
1620	Bending (δ)	N-H (Scissoring)
1580, 1500	Stretching (v)	C=C (Aromatic Ring)
1115	Stretching (v)	C-O-C (Ether) - Strong band from morpholine.

Experimental Protocols

Protocol 1: Sample Preparation for NMR

- Mass: Weigh 5–10 mg of the solid aniline.
- Solvent: Dissolve in 0.6 mL of DMSO-d₆ (preferred for sharp NH₂ peaks) or CDCl₃.
- Filtration: If the solution is cloudy (likely inorganic salts from reduction), filter through a cotton plug into the NMR tube.
- Acquisition: Run standard proton sequence (16–32 scans).

Protocol 2: Impurity Profiling (HPLC-MS)

To ensure suitability for drug synthesis, check for the nitro-precursor.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μm).
- Mobile Phase: A: Water (0.1% Formic Acid), B: Acetonitrile (0.1% Formic Acid).
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm and 210 nm; MS (ESI+).

- Target Impurity: 4-(4-methyl-2-nitrophenyl)morpholine (Expect later retention time due to lower polarity; Mass $[M+H]^+ = 223$).

References

- Sigma-Aldrich. Product Specification: **5-Methyl-2-(morpholin-4-yl)aniline** (CAS 91429-92-4). [Link](#)
- Google Patents. US6686356B2 - Pyridoquinoxaline antivirals. (Describes the synthesis of the morpholino-aniline intermediate C-2). [Link](#)
- PubChem. Compound Summary: **5-Methyl-2-(morpholin-4-yl)aniline**. [Link](#)
- Google Patents. FI95565C - Process for the preparation of therapeutically useful amidines. (Describes reaction of 5-methyl-2-morpholinoaniline). [Link](#)

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Sources

- 1. FI95565C - Process for the preparation of therapeutically useful amidines and guanidines - Google Patents [patents.google.com]
- 2. Asymmetric synthesis of highly functionalized tetrahydropyran DPP-4 inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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